Application Notes and Protocols for Lasalocid Dose-Response Studies in Poultry

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Compound of Interest

Compound Name:	*Lasalocid*
CAS No.:	*67047-14-7*
Cat. No.:	*B10765891*

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Introduction

Lasalocid is a polyether ionophore anticoccidial agent widely used in the poultry industry to control coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus Eimeria. Effective dose-response studies are crucial for determining the optimal dosage of **Lasalocid** that maximizes efficacy against Eimeria species while ensuring the safety of the birds. These application notes provide detailed protocols and guidance for designing and conducting robust **Lasalocid** dose-response studies in poultry.

Lasalocid's mode of action involves disrupting the ionic homeostasis of coccidia, which leads to osmotic lysis of the parasites.[1] It is typically administered as a feed additive for the control of coccidiosis in broilers, chickens reared for laying, and turkeys.[1]

Experimental Design Considerations

A well-designed dose-response study is fundamental to obtaining reliable and interpretable results. Key considerations include the selection of appropriate dose ranges, the use of control

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groups, the implementation of a challenge model, and the definition of clear endpoints.

Dose Selection: The selection of **Lasalocid** doses for evaluation should be based on existing literature and preliminary studies. Typical dosages for efficacy studies range from 75 ppm to 125 ppm in the feed.[2] Safety or tolerance studies may investigate higher doses, such as 1.25 to 3 times the recommended dose.

Control Groups: The inclusion of appropriate control groups is essential for data interpretation. A standard experimental design should include:

- Uninfected, Unmedicated Control (UUC): This group is neither challenged with Eimeria oocysts nor treated with **Lasalocid**. It provides baseline data for performance parameters under normal conditions.
- Infected, Unmedicated Control (IUC): This group is challenged with Eimeria oocysts but does not receive **Lasalocid**. It serves to demonstrate the effectiveness of the coccidiosis challenge by showing the negative impact of the disease on performance.
- Infected, Medicated Groups: These are the treatment groups that are challenged with Eimeria oocysts and receive different doses of **Lasalocid**.
- Positive Control (Optional): This group is challenged and treated with a known effective anticoccidial drug (e.g., salinomycin or monensin). This helps to validate the experimental model and provides a benchmark for the efficacy of **Lasalocid**.

Challenge Model: A reliable coccidiosis challenge model is critical for evaluating the efficacy of **Lasalocid**. This typically involves the oral inoculation of birds with a known number of sporulated Eimeria oocysts. The specific Eimeria species and the dose of oocysts used will depend on the objectives of the study. Common species used in challenge models include E. acervulina, E. maxima, and E. tenella.

Key Experimental Protocols

Dose Preparation and Administration Protocol

Objective: To accurately prepare and administer **Lasalocid**-medicated feed to the experimental groups.

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Materials:

- **Lasalocid** premix (e.g., Avatec® 150G, which contains 15% **lasalocid** A sodium)[3]
- Basal feed (coccidiostat-free)
- Feed mixer
- Calibrated scale

Procedure:

- Calculate Premix Amount: Determine the amount of **Lasalocid** premix required to achieve the desired final concentration in the feed (e.g., ppm). The calculation is as follows:

  For example, to prepare a feed with 90 ppm **Lasalocid** using a 15% premix:

- Mixing: Thoroughly mix the calculated amount of **Lasalocid** premix with a small amount of the basal feed to create a pre-blend. Then, add the pre-blend to the remaining bulk of the basal feed in a mixer and mix until a homogenous distribution is achieved.
- Feed Analysis: Collect samples of the medicated feed for analysis to confirm the actual concentration of **Lasalocid**.
- Administration: Provide the medicated feed to the respective experimental groups ad libitum from day-old to the end of the study period. Ensure fresh feed and water are available at all times.

Coccidiosis Challenge Protocol

Objective: To induce a consistent and measurable coccidiosis infection in the experimental birds.

Materials:

- Viable, sporulated oocysts of the desired Eimeria species.
- Oral gavage needle or syringe.

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- Phosphate Buffered Saline (PBS) or similar diluent.

Procedure:

- Oocyst Preparation: Obtain or prepare a suspension of sporulated Eimeria oocysts. The concentration of oocysts should be determined using a McMaster chamber or a similar counting method.
- Inoculation Dose: The dose of oocysts will vary depending on the Eimeria species and the desired severity of the challenge. For example, a mixed-species challenge might consist of Eimeria acervulina, Eimeria maxima, and Eimeria tenella.
- Inoculation: At a predetermined age (e.g., 14 days), orally inoculate each bird in the challenge groups with the prepared oocyst suspension. The uninfected control group should receive a sham inoculum (e.g., PBS).

Lesion Scoring Protocol (Johnson and Reid Method)

Objective: To quantitatively assess the severity of intestinal lesions caused by coccidiosis.

Procedure:

- Necropsy: At a specific time point post-infection (typically 5-7 days), a subset of birds from each group is euthanized for necropsy.
- Intestinal Examination: The small intestine and ceca are carefully examined for gross lesions characteristic of coccidiosis.
- Scoring: Lesions are scored on a scale of 0 to 4, where:
  - 0: No gross lesions.
  - 1: Few scattered petechiae or white spots.
  - 2: More numerous lesions, with noticeable blood in the cecal contents or thickening of the intestinal wall.
  - 3: Coalescent lesions, significant hemorrhage, or caseous cores in the ceca.

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- 4: Extensive hemorrhage, severe intestinal damage, or mortality due to coccidiosis.[4][5]

The specific location of the lesions helps to identify the causative Eimeria species:

- E. acervulina: Upper small intestine (duodenum).
- E. maxima: Mid-small intestine (jejunum).
- E. tenella: Ceca.[5]

Data Presentation

Quantitative data from **Lasalocid** dose-response studies should be summarized in clearly structured tables to facilitate comparison between treatment groups.

Table 1: Effect of **Lasalocid** on Broiler Performance in a Coccidiosis Challenge Study

Treatment Group	Lasalocid Dose (ppm)	Average Body Weight Gain (g)	Feed Conversion Ratio (FCR)	Lesion Score (Mean)	Mortality (%)
UUC	0				
IUC	0				
Infected + Lasalocid	75				
Infected + Lasalocid	90				
Infected + Lasalocid	100				
Infected + Lasalocid	125				
Positive Control	Varies				

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Note: This table should be populated with data from specific studies. The values are left blank as they will vary between experiments.

Table 2: Summary of **Lasalocid** Efficacy Data from a Floor Pen Study

Parameter	Unmedicated Control	Lasalocid (75 ppm)	Lasalocid (90 ppm)	Lasalocid (100 ppm)	Lasalocid (125 ppm)
Average Weight Gain (g)					
Feed Conversion					

Adapted from a study where **Lasalocid** treatments of 75, 90, and 100 ppm showed superior average weight gain and feed conversion compared to 125 ppm and the unmedicated control. [6]

Table 3: Impact of **Lasalocid** on Broiler Performance in a Hot Temperature Regimen

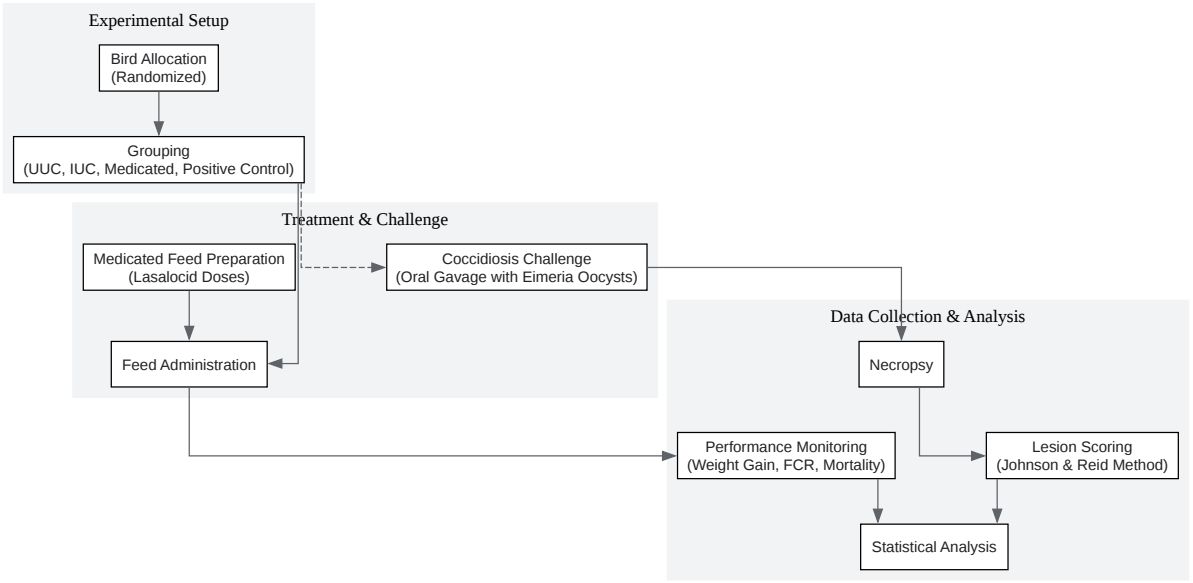
Treatment	2nd Week Weight Gain (g)	2nd Week Feed Conversion	Overall Feed Conversion
Basal Diet	325	2.61	2.32
Lasalocid Diet (88 mg/kg)	341	2.04	2.07

In a hot temperature environment, birds fed **Lasalocid** showed significantly better weight gain and feed conversion compared to those on a basal diet.[7]

Visualizations

Experimental Workflow

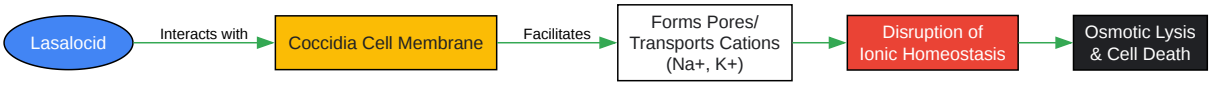
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Caption: Workflow for a typical **Lasalocid** dose-response study in poultry.

Lasalocid Mode of Action



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Caption: Simplified signaling pathway of **Lasalocid**'s mode of action on coccidia.

Statistical Analysis

The data collected from dose-response studies should be analyzed using appropriate statistical methods. Analysis of variance (ANOVA) is commonly used to compare the means of different treatment groups. If significant differences are found, post-hoc tests (e.g., Tukey's HSD, Duncan's multiple range test) can be used to determine which specific groups differ from each other. For dose-response curves, non-linear regression models can be employed to determine parameters such as the EC50 (half-maximal effective concentration).

Conclusion

These application notes and protocols provide a framework for conducting scientifically sound **Lasalocid** dose-response studies in poultry. Adherence to these guidelines will help researchers and drug development professionals to generate reliable data for determining the optimal use of **Lasalocid** in controlling coccidiosis, thereby improving poultry health and performance.

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